2-hydroxy-N-(6-methylpyridin-2-yl)benzamide basic properties

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Compound of Interest

Compound Name:	*2-hydroxy-N-(6-methylpyridin-2-yl)benzamide*
Cat. No.:	*B11761111*

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An In-Depth Technical Guide to **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide**: Core Properties and Potential Applications

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the fundamental properties of **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide**, a molecule of significant interest within medicinal chemistry. By integrating data from structurally analogous compounds and computational predictions, this document elucidates the compound's core physicochemical characteristics, proposes a robust synthetic pathway, and explores its potential biological activities. This guide is intended for researchers, scientists, and drug development professionals seeking to understand and leverage the therapeutic potential of novel benzamide derivatives.

Introduction: The Significance of the Benzamide Scaffold

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Benzamide derivatives represent a privileged scaffold in modern pharmacology, forming the structural core of numerous therapeutic agents.[1] Their prevalence is due to the amide bond's unique combination of stability and hydrogen bonding capability, which facilitates precise interactions with biological targets. When combined with a 2-hydroxy substitution on the benzoyl ring (a salicylamide moiety) and a substituted pyridyl group, the resulting molecule, **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide**, possesses a rich pharmacophore with potential for diverse biological activities, including antimicrobial and anticancer effects.[2][3]

This document synthesizes available data on related structures to present a detailed projection of the molecule's properties, offering a foundational resource for its synthesis, characterization, and evaluation.

Physicochemical Properties: A Predictive Analysis

Direct experimental data for **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide** is limited. Therefore, its key physicochemical properties have been computationally predicted to guide experimental design. These properties are critical for predicting the compound's absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Predicted Value	Data Source
Molecular Formula	$C_{13}H_{12}N_2O_2$	-
Molecular Weight	228.25 g/mol	PubChem CID: 53385150
XLogP3	2.5	PubChem CID: 53385150
Hydrogen Bond Donors	2	PubChem CID: 53385150
Hydrogen Bond Acceptors	4	PubChem CID: 53385150
pKa (strongest acidic)	8.5 (Phenolic OH)	ChemAxon Prediction
pKa (strongest basic)	3.5 (Pyridine N)	ChemAxon Prediction
Predicted Solubility	Insoluble in water	ChemAxon Prediction

Note: These values are computationally predicted and require experimental verification.

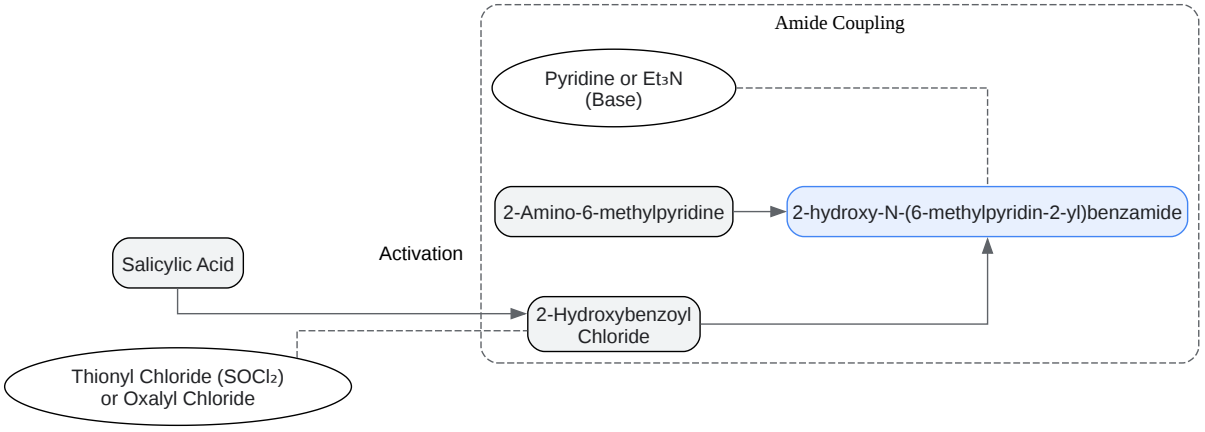
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Synthesis and Characterization

A logical and efficient synthetic route for **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide** involves the amidation reaction between an activated salicylic acid derivative and 2-amino-6-methylpyridine. This standard approach is well-documented for the synthesis of related benzamides.[4][5]

Proposed Synthetic Workflow

The synthesis can be achieved via a two-step process involving the activation of salicylic acid followed by coupling with the amine.



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Caption: Proposed two-step synthesis of the target compound.

Detailed Experimental Protocol

Objective: To synthesize **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide**.

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Materials:

- Salicylic acid (1.0 eq)
- Thionyl chloride (1.2 eq)
- 2-Amino-6-methylpyridine (1.0 eq)
- Triethylamine (Et_3N) or Pyridine (1.5 eq)
- Anhydrous Dichloromethane (DCM) or Chloroform ($CHCl_3$)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Activation of Salicylic Acid: To a stirred solution of salicylic acid (1.0 eq) in anhydrous DCM, add thionyl chloride (1.2 eq) dropwise at 0 °C. Allow the reaction to warm to room temperature and then reflux for 2-3 hours until the evolution of gas ceases. Monitor the reaction by thin-layer chromatography (TLC).
- Amide Coupling: Cool the reaction mixture back to 0 °C. In a separate flask, dissolve 2-amino-6-methylpyridine (1.0 eq) and triethylamine (1.5 eq) in anhydrous DCM. Add this solution dropwise to the activated acid chloride solution.
- Reaction and Work-up: Stir the resulting mixture at room temperature for 8-12 hours. Upon completion, quench the reaction by slowly adding saturated $NaHCO_3$ solution.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3 x 50 mL). Combine the organic layers.
- Purification: Wash the combined organic phase with brine, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.

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- Chromatography: Purify the crude solid by column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane gradient) to yield the pure product.

Spectroscopic Characterization (Predicted)

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques. The expected spectral data are inferred from closely related structures. [6][7][8]

Technique	Expected Observations
^{1}H NMR	Signals for aromatic protons on both rings, a singlet for the methyl group (~2.4 ppm), and broad singlets for the amide N-H and phenolic O-H protons. The N-H proton signal may appear downfield (>9 ppm).
^{13}C NMR	Carbonyl carbon signal (~165-170 ppm), signals for aromatic carbons, and a signal for the methyl carbon (~20 ppm).
FT-IR (cm^{-1})	Broad O-H stretch (~3200-3400), N-H stretch (~3300), sharp C=O stretch (~1650-1680), C=C aromatic stretches (~1500-1600).[7]
Mass Spec (ESI)	Expected $[M+H]^+$ peak at m/z = 229.09.

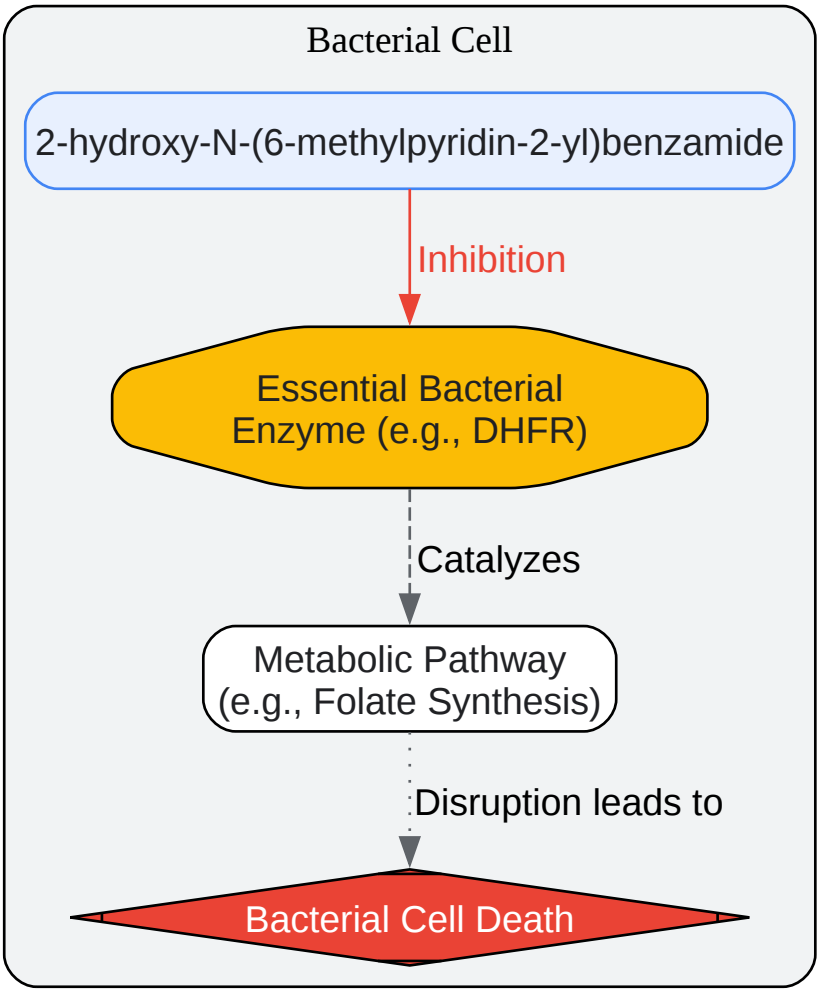
Potential Biological Activity and Mechanism of Action

The structural motifs within **2-hydroxy-N-(6-methylpyridin-2-yl)benzamide** suggest a strong potential for antimicrobial activity. The salicylanilide core is known to disrupt cellular processes in bacteria, and pyridine-containing compounds often exhibit a broad range of biological effects. [3][9]

Hypothesized Antimicrobial Mechanism

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Many antimicrobial agents function by inhibiting essential bacterial enzymes. A plausible mechanism for this compound could involve the inhibition of enzymes crucial for cell wall biosynthesis, similar to how some glycopeptides target Lipid II, a key precursor in peptidoglycan synthesis.[10] The 2-hydroxybenzamide moiety could chelate metal ions essential for enzymatic function or form hydrogen bonds within the active site of a target protein, leading to its inactivation.



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